

# Introduction: Unveiling the Potential of a Versatile Chemical Scaffold

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## Compound of Interest

Compound Name: 4-Hydrazinyl-1-methylpiperidine

Cat. No.: B1589206

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In the landscape of modern chemical research and drug development, the strategic selection of molecular building blocks is paramount. **4-Hydrazinyl-1-methylpiperidine** is a bifunctional molecule that marries the well-established reactivity of a hydrazine moiety with the pharmaceutically relevant N-methylpiperidine scaffold. While specific, widespread applications of this particular molecule are not extensively documented in mainstream literature, its constituent parts provide a clear and compelling roadmap for its potential utility.

The hydrazine group ( $-NHNH_2$ ) is a powerful nucleophile and a cornerstone in the synthesis of a vast array of nitrogen-containing heterocycles.<sup>[1][2]</sup> Its derivatives are known to exhibit a wide spectrum of biological activities, forming the basis of numerous therapeutic agents.<sup>[3][4]</sup> Concurrently, the piperidine ring, a saturated heterocycle, is one of the most ubiquitous scaffolds in approved drugs, prized for its ability to confer favorable physicochemical properties such as aqueous solubility and metabolic stability, while providing a three-dimensional vector for substituent placement.<sup>[5][6]</sup> The N-methyl group in particular can enhance basicity and influence receptor binding.

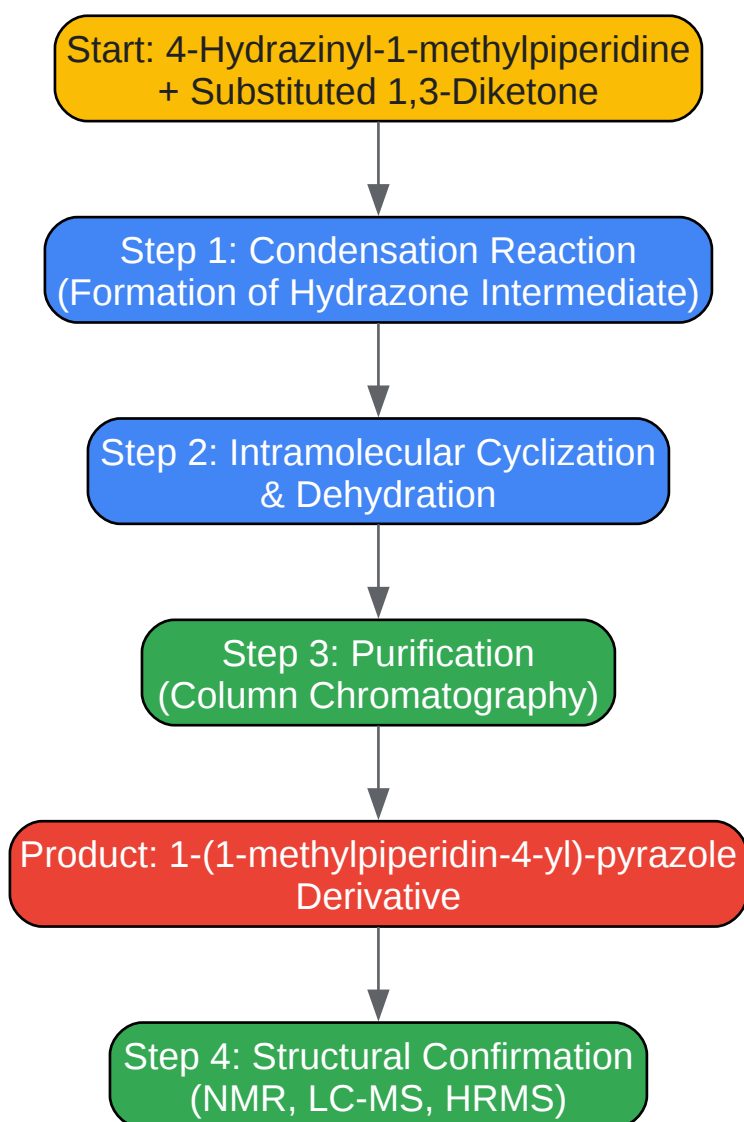
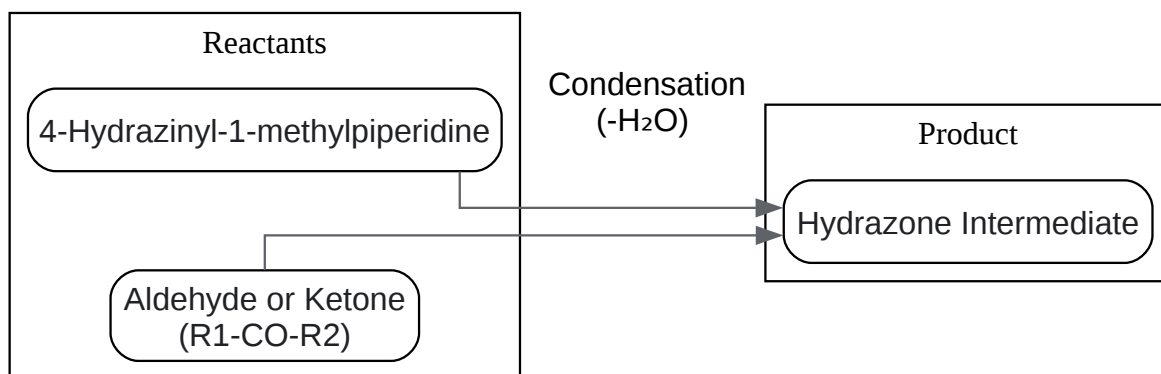
This guide, intended for researchers, chemists, and drug development professionals, will explore the untapped potential of **4-Hydrazinyl-1-methylpiperidine**. We will move beyond a simple recitation of facts to provide a Senior Application Scientist's perspective on why and how this molecule can be leveraged in synthetic chemistry, medicinal chemistry, and chemical biology. We will detail not just what is possible, but provide actionable, self-validating experimental designs to unlock its value.

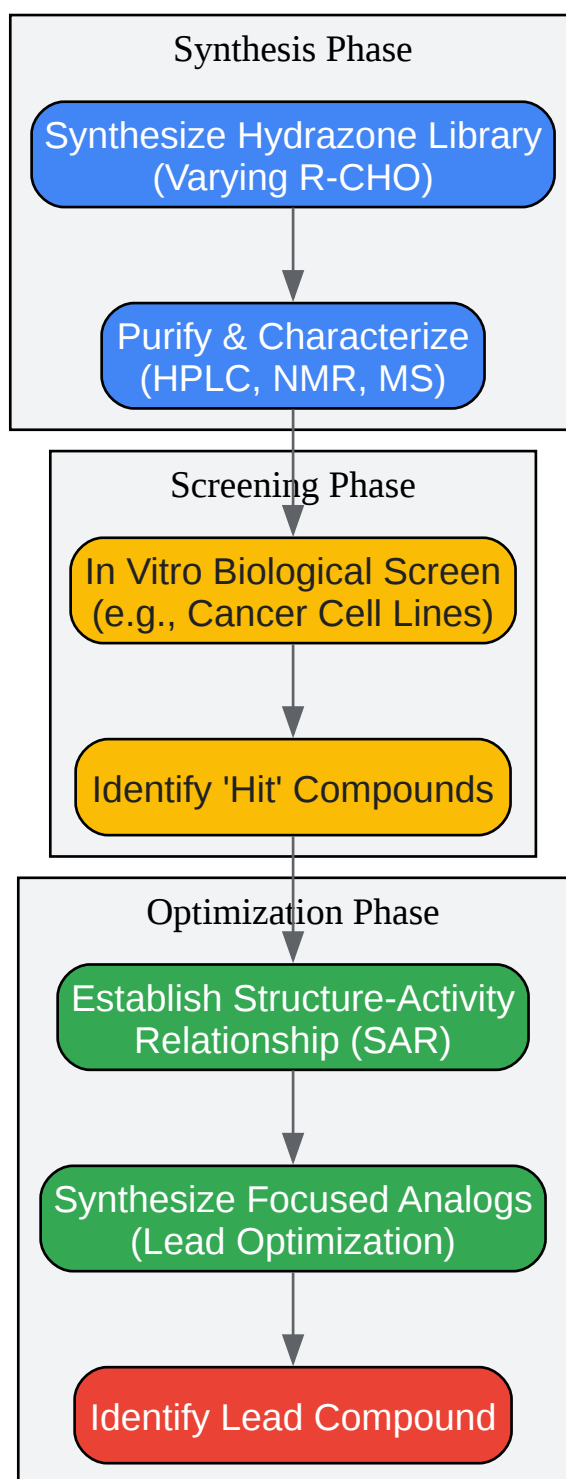
Chemical Properties	Data
IUPAC Name	(1-methylpiperidin-4-yl)hydrazine
CAS Number	51304-64-4[7][8]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> N <sub>3</sub> [7][8]
Molecular Weight	129.21 g/mol [7][9]
Form	Solid[8]
Related Forms	Dihydrochloride Salt (CAS 53242-78-7)[10], Hydrochloride Salt (CAS 953052-98-7)[11][12]

## Chapter 1: Core Reactivity and Synthetic Utility

The primary utility of **4-Hydrazinyl-1-methylpiperidine** stems from the high nucleophilicity of the terminal nitrogen atom of the hydrazine group. This makes it an excellent synthon for forming new carbon-nitrogen and nitrogen-nitrogen bonds, most notably through condensation reactions with carbonyl compounds to form hydrazones.

Causality of Experimental Choice: The formation of a hydrazone is often the critical first step in a multi-step synthesis. This reaction is typically robust, high-yielding, and proceeds under mild conditions. The resulting hydrazone is not merely a stable product but a versatile intermediate. The C=N double bond and the remaining N-H group provide reactive handles for subsequent intramolecular or intermolecular cyclization reactions, which are the gateway to creating complex heterocyclic systems.[13]





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